

Physical and chemical properties of Chloroacetyl bromide

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Compound of Interest

Compound Name: Chloroacetyl bromide

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An In-depth Technical Guide to Chloroacetyl Bromide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Chloroacetyl bromide** (C_2H_2BrClO). It is intended to serve as a critical resource for researchers, chemists, and professionals in the field of drug development and organic synthesis. This document details the compound's structural and physicochemical characteristics, reactivity, and essential experimental protocols, including safety and handling procedures.

Core Physical and Chemical Properties

Chloroacetyl bromide is a halogenated acyl bromide.^[1] As a bifunctional compound, it possesses two reactive sites: the highly reactive acyl bromide group and the alkyl halide (alpha-chloro group). This dual reactivity makes it a valuable building block in the synthesis of a wide range of more complex molecules, particularly in the pharmaceutical and agrochemical industries.^{[1][2]}

The key physical and chemical properties of **Chloroacetyl bromide** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₂ H ₂ BrClO	[3][4][5][6][7]
Molecular Weight	157.39 g/mol	[3][4][6]
CAS Number	15018-06-1	[3][4][5][7][8]
IUPAC Name	2-chloroacetyl bromide	[3]
Synonyms	Acetyl bromide, chloro-	[7][9]
Density	Information not available	
Boiling Point	Information not available	[8]
Melting Point	Information not available	[8]
Exact Mass	155.89775 Da	[3][4][7]
Canonical SMILES	C(C(=O)Br)Cl	[4][6][7]
InChI Key	LKRZCUQFUCYWLZ-UHFFFAOYSA-N	[3][6][7]
Topological Polar Surface Area	17.1 Å ²	[3][7]
Complexity	44.9	[3][4][7]
Hydrogen Bond Donor Count	0	[4][7]
Hydrogen Bond Acceptor Count	1	[4][7]
Rotatable Bond Count	1	[4][7]

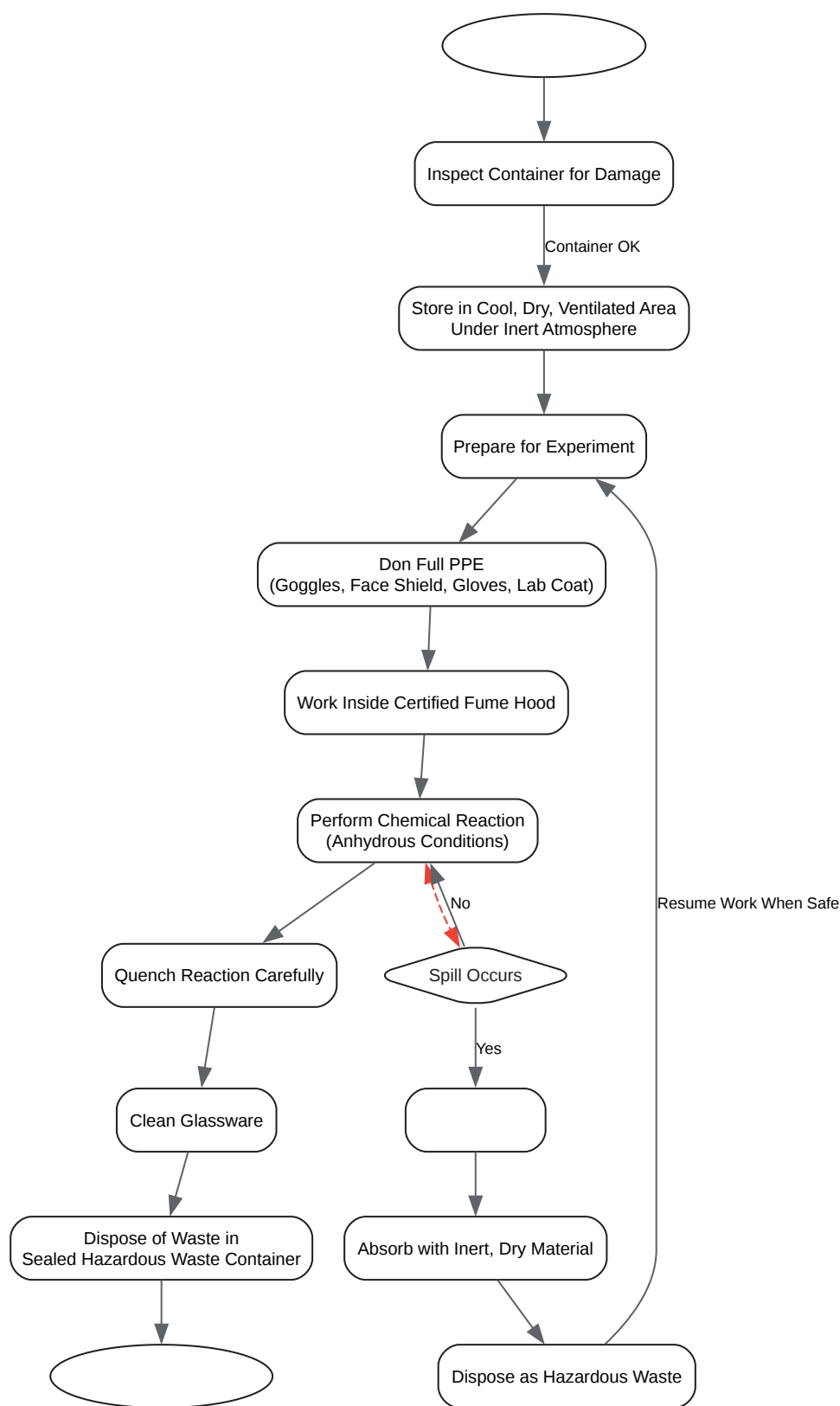
Note: Specific values for density, boiling point, and melting point are not readily available in the provided search results. For comparison, the related compound Bromoacetyl bromide has a boiling point of 147-150 °C and a density of 2.317 g/mL.[10] Chloroacetyl chloride has a boiling point of 105-106 °C, a melting point of -22 °C, and a density of 1.418 g/mL.

Chemical Reactivity and Signaling Pathways

Chloroacetyl bromide's reactivity is dominated by the electrophilic nature of the carbonyl carbon and the susceptibility of the alpha-carbon to nucleophilic attack.

- **Nucleophilic Acyl Substitution:** The acyl bromide is an excellent leaving group, making the carbonyl carbon highly susceptible to attack by a wide range of nucleophiles. This is the primary reaction pathway. Common nucleophiles include amines, alcohols, and thiols, leading to the formation of amides, esters, and thioesters, respectively. These reactions are typically rapid and often exothermic.[\[11\]](#)
- **Nucleophilic Substitution at the Alpha-Carbon:** The chlorine atom at the alpha-position can also be displaced by nucleophiles in an S_N2 reaction.[\[12\]](#) This allows for further functionalization of the molecule after the initial acylation reaction has occurred. The reactivity of the alpha-chloro group is generally lower than that of the acyl bromide.
- **Hydrolysis:** Like other acyl halides, **Chloroacetyl bromide** reacts violently with water and moisture.[\[13\]](#) This hydrolysis reaction produces chloroacetic acid and hydrobromic acid, releasing corrosive vapors.[\[14\]](#) Due to its moisture sensitivity, it must be handled under anhydrous (dry) conditions.[\[15\]](#)[\[16\]](#)

The reaction with nucleophiles, such as an amine, proceeds through a nucleophilic addition-elimination mechanism. The nucleophile attacks the electrophilic carbonyl carbon, forming a tetrahedral intermediate. Subsequently, the bromide ion is eliminated, regenerating the carbonyl double bond and forming the final amide product.



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